Unraveling the Potency of (+)-Yatakemycin: A Comparative Guide to its Structure-Activity Relationship

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Compound of Interest

Compound Name:	*(+)-Yatakemycin*
CAS No.:	*606136-98-5*
Cat. No.:	*B12787148*

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For researchers, scientists, and drug development professionals, understanding the precise molecular interactions that govern the potent cytotoxic activity of natural products is paramount. **(+)-Yatakemycin**, a member of the duocarmycin and CC-1065 family of antitumor antibiotics, stands out for its exceptional potency. This guide provides a comparative analysis of **(+)-Yatakemycin**'s activity, focusing on the crucial role of its distinct structural motifs, supported by experimental data.

(+)-Yatakemycin's remarkable biological activity is not merely a consequence of its individual components, but rather a synergistic interplay of its unique three-subunit architecture. This "sandwiched" arrangement, consisting of a central DNA alkylating subunit flanked by two DNA binding subunits, has been identified as a key determinant of its high potency. This configuration significantly enhances the rate and efficiency of its primary mechanism of action: the sequence-selective alkylation of DNA.[1][2][3][4]

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The Core Determinants of Yatakemycin's Activity: A Tale of Three Subunits

Systematic studies involving the synthesis and evaluation of approximately 50 analogues have revealed that the substituents on the left and right subunits of the yatakemycin structure are of secondary importance to its overall cytotoxic activity.[1][3][4] The primary driver of its potency is the unique spatial arrangement of the three subunits. This "sandwiched" structure optimizes the molecule's ability to bind within the minor groove of DNA and execute its alkylating function with high efficiency.[1][2][3][4]

The mechanism of action for yatakemycin and its relatives involves the alkylation of the N3 position of adenine within AT-rich sequences of DNA.[5][6][7] This covalent modification of the genetic material disrupts cellular processes, ultimately leading to cell death.

Comparative Cytotoxicity of **(+)-Yatakemycin** and its Analogs

The following table summarizes the cytotoxic activity (IC50 values) of **(+)-Yatakemycin** and key synthetic analogs against the L1210 murine leukemia cell line. This data highlights the critical role of the "sandwiched" structural motif.

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Compound	Description	IC50 (pM) against L1210 cells
(+)-Yatakemycin (1)	Natural Product ("Sandwiched")	5[3]
ent-(-)-Yatakemycin	Unnatural Enantiomer ("Sandwiched")	5[8]
Duocarmycin SA	Related Natural Product (Two Subunits)	10[3]
CC-1065	Related Natural Product (Extended)	20[3]
Analog 25 (+)	Synthetic "Sandwiched" Analog	6[3]
Analog 25 (-)	Enantiomer of Synthetic "Sandwiched" Analog	6[3]
Analog 24 (+)	Synthetic "Extended" Analog	20[3]
Analog 26 (+)	Synthetic "Reversed" Analog	40[3]
Analog 26 (-)	Enantiomer of Synthetic "Reversed" Analog	60[3]

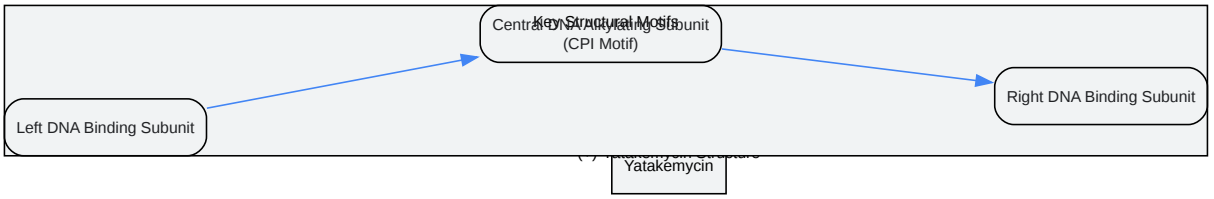
Table 1: Comparative cytotoxic activity of **(+)-Yatakemycin** and its analogs against the L1210 cell line.

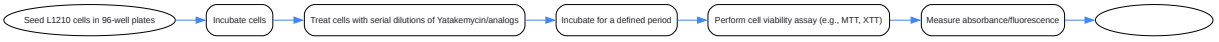
The data clearly demonstrates that the "sandwiched" analogs, including the unnatural enantiomer of Yatakemycin and the synthetic analog 25, exhibit cytotoxic potencies comparable to the natural product. In contrast, "extended" and "reversed" analogs show a significant decrease in activity, underscoring the importance of the specific three-dimensional arrangement of the subunits for optimal DNA alkylation and cytotoxicity.

Visualizing the Key Structural Features and Mechanisms

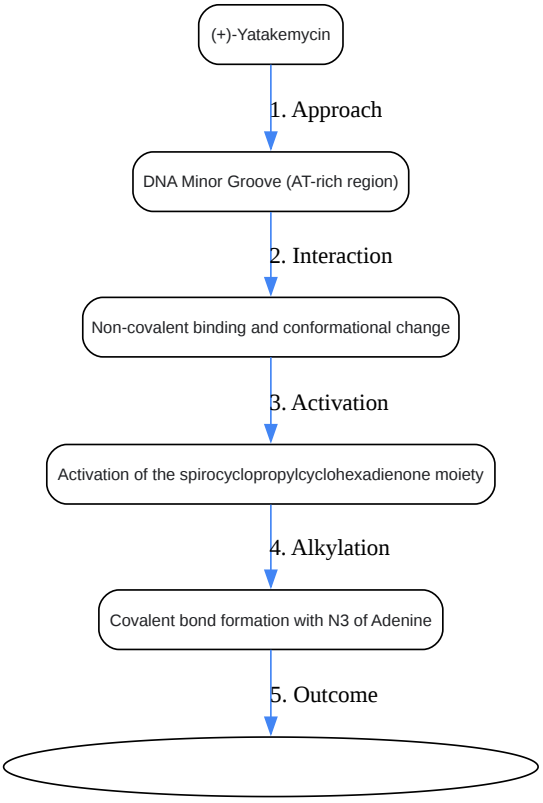
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To further elucidate the structure-activity relationship of **(+)-Yatakemycin**, the following diagrams illustrate its key motifs, the experimental workflow for assessing its activity, and its mechanism of action.





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